

Personal protective equipment for handling Nintedanib esylate

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Compound of Interest

Compound Name: Nintedanib esylate

Cat. No.: B1678937

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Essential Safety and Handling Guide for Nintedanib Esylate

This guide provides crucial safety and logistical information for laboratory professionals handling **Nintedanib esylate**. Adherence to these procedural steps is vital for ensuring personal safety and proper disposal.

Nintedanib esylate is classified as a substance that may damage fertility or the unborn child and may cause organ damage through prolonged or repeated exposure.^{[1][2][3][4]} It is essential to handle this compound with care, utilizing appropriate personal protective equipment and following designated handling and disposal protocols.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Nintedanib esylate**, based on various safety data sheets.

PPE Category	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or safety glasses.[1][4][5][6][7][8][9] A face shield may be appropriate for certain procedures.[6]
Skin Protection	Wear a lab coat, disposable overall, or other protective clothing.[1][3][5][7][8] Chemical-resistant gloves (e.g., nitrile) are mandatory; double-gloving is recommended.[1][2][5] Gloves should be inspected before use and hands should be washed thoroughly after handling.[1][5]
Respiratory Protection	If engineering controls like a chemical fume hood are unavailable or when handling the powder and there is a risk of dust formation, a NIOSH-approved N95, N100, or full-face respirator should be used.[1][2][5][9]

Operational Handling and Disposal Plan

A systematic approach to handling **Nintedanib esylate** from receipt to disposal is critical for safety and compliance.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a tightly closed, dry, cool, and well-ventilated place.[1]
- The storage area should be locked and separate from incompatible materials.[1][3][4] For long-term storage, a temperature of -20°C is recommended.[6]

2. Preparation and Handling:

- All handling of **Nintedanib esylate** powder should be conducted in a designated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[5\]](#) For solutions, a chemical fume hood or a Class II, B2 Biosafety Cabinet should be used if aerosolization is possible.[\[2\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[5\]](#)[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)[\[6\]](#)

3. Spill Response:

- In the event of a spill, immediately evacuate and restrict access to the area.
- Don the appropriate PPE before starting cleanup.[\[10\]](#)
- For liquid spills, cover with an absorbent material.[\[5\]](#)[\[10\]](#) For powder spills, gently cover with a moist absorbent pad to avoid generating dust.[\[10\]](#)[\[11\]](#)
- Use tongs or other tools to collect absorbed material and any broken glass into a clearly labeled, sealed container for hazardous waste.[\[10\]](#)
- Clean the spill area with a suitable decontamination solution (e.g., 10% bleach solution followed by 1% sodium thiosulfate), then wash with soap and water.[\[10\]](#)
- All contaminated materials, including PPE, must be disposed of as hazardous waste.[\[10\]](#)

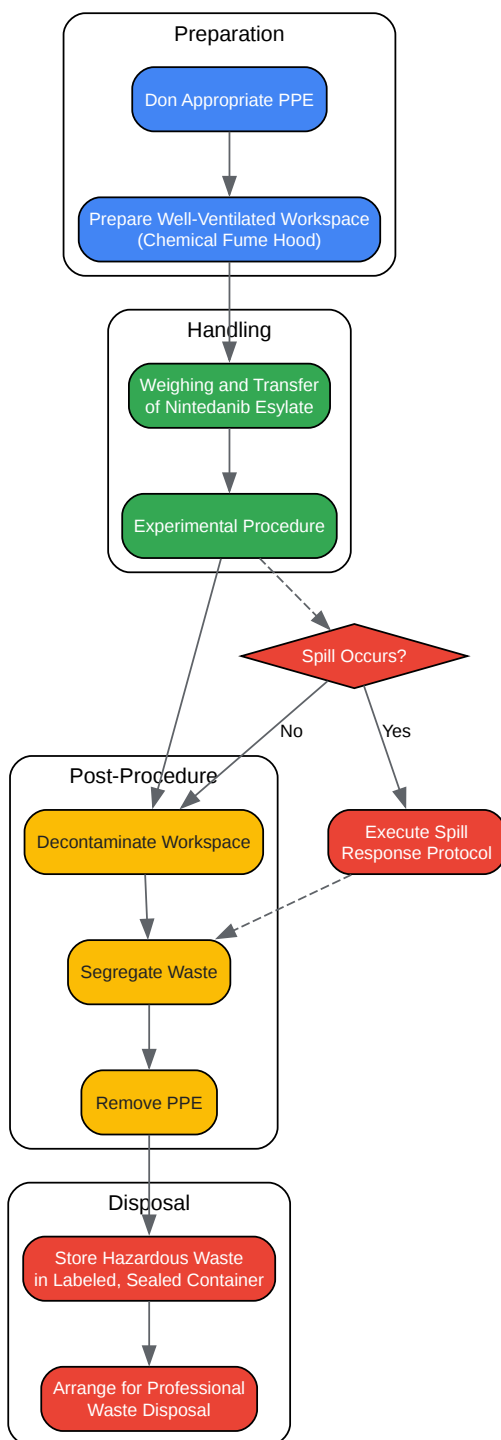
4. Disposal:

- Unused **Nintedanib esylate** and any contaminated materials are to be considered hazardous waste.[\[2\]](#)
- Dispose of waste in sealed, properly labeled containers.[\[1\]](#)[\[5\]](#)
- Arrange for collection by a licensed chemical waste disposal company.[\[5\]](#) Do not discharge into drains or the environment.[\[1\]](#)[\[12\]](#)

- Empty containers should also be disposed of as hazardous waste.^{[1][2]}

Workflow for Safe Handling and Disposal

Safe Handling and Disposal Workflow for Nintedanib Esylate



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Caption: Workflow for the safe handling and disposal of **Nintedanib esylate**.

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